

Zotepine-d6 N-Oxide: A Technical Overview of Chemical Properties and Stability

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Compound of Interest

Compound Name: Zotepine-d6 N-Oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data on the chemical properties and stability of **Zotepine-d6 N-Oxide**. Zotepine is a second-generation antipsychotic, and understanding the characteristics of its metabolites is crucial for drug development and safety assessment. **Zotepine-d6 N-Oxide** is the deuterated form of the Zotepine N-Oxide metabolite. While specific experimental data for the deuterated analog is not readily available, the properties are expected to be comparable to the non-deuterated form.

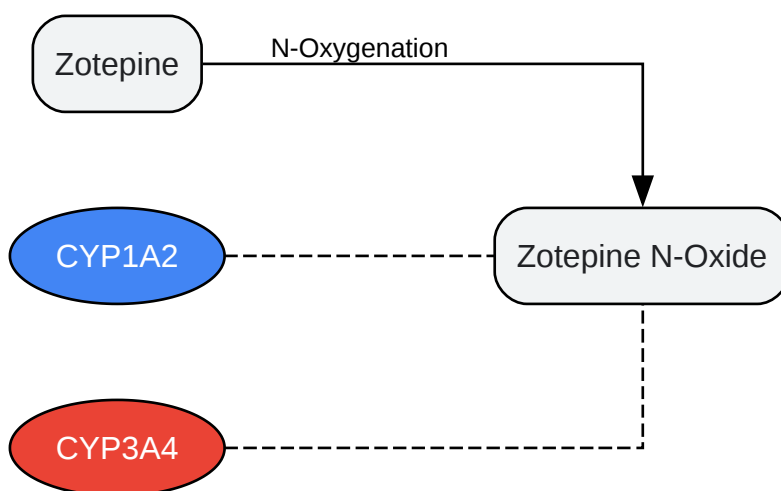
Chemical Properties

Zotepine N-Oxide is a known human metabolite of Zotepine.^[1] The following table summarizes its key chemical properties based on available data. It is important to note that much of the available information is based on predicted values.

Property	Value	Source
Molecular Formula	C18H18ClNO2S	DrugBank[2]
Molecular Weight	347.9 g/mol	Aquigen Bio Sciences[3]
Monoisotopic Mass	347.0746777	DrugBank[2]
Predicted Water Solubility	0.000372 mg/mL	DrugBank[2]
Predicted logP	2.22	DrugBank[2]
Predicted pKa (Strongest Basic)	4.13	DrugBank[2]
Hydrogen Acceptor Count	2	DrugBank[2]
Hydrogen Donor Count	0	DrugBank[2]
Polar Surface Area	32.29 Å ²	DrugBank[2]
Rotatable Bond Count	4	DrugBank[2]

Metabolic Pathway of Zotepine

Zotepine undergoes extensive metabolism in the body, primarily mediated by the cytochrome P450 enzymes CYP1A2 and CYP3A4.[1][4] One of the main metabolic pathways is the oxygenation of the nitrogen atom in the dimethylaminoethyl side chain, leading to the formation of Zotepine N-Oxide.[1][4]



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Metabolic conversion of Zotepine to Zotepine N-Oxide.

Stability Profile

Specific stability studies on **Zotepine-d6 N-Oxide** are not publicly available. However, general knowledge about N-oxides and stability data for the parent compound, Zotepine, can provide some insights.

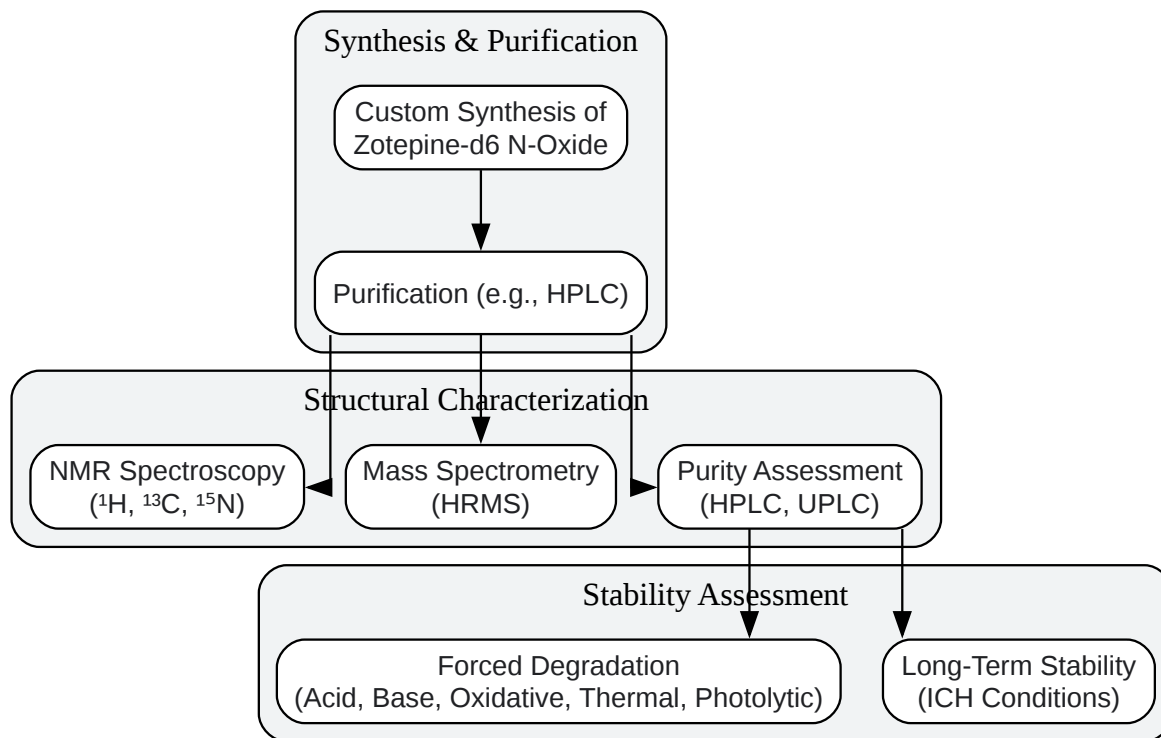
N-oxides can be susceptible to reduction back to the parent amine. Their stability can be influenced by factors such as pH, temperature, and the presence of reducing agents. For instance, some N-oxides have been found to be unstable in alkaline solutions and at high temperatures.[5]

Studies on a microemulsion formulation of Zotepine (the parent drug) demonstrated good physical stability under freeze-thaw cycles and long-term storage conditions (30 ± 2 °C/65% RH for 6 months).[6] While this data pertains to a specific formulation of the parent drug, it highlights the importance of formulation in ensuring the stability of a compound.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and stability testing of **Zotepine-d6 N-Oxide** are not described in the currently available scientific literature. For researchers requiring this compound, custom synthesis by a specialized chemical supplier would be necessary.

The following diagram outlines a general workflow for the characterization and stability assessment of a synthesized metabolite like **Zotepine-d6 N-Oxide**.



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General workflow for metabolite characterization.

Conclusion

Zotepine-d6 N-Oxide is a deuterated metabolite of the antipsychotic drug Zotepine. While predicted data on its chemical properties are available, specific experimental studies on its synthesis, stability, and detailed chemical characteristics are lacking in the public domain. Further research is required to fully elucidate the physicochemical profile of this metabolite, which is essential for a comprehensive understanding of the pharmacology and safety of Zotepine.

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